

# Application Note: Titrimetric Analysis of Diethylcarbamazine Citrate in Medicated Salt

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## Compound of Interest

Compound Name: Diethylcarbamazine Citrate

Cat. No.: B7790344

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## Introduction

**Diethylcarbamazine Citrate** (DEC) is an anthelmintic agent recommended by the World Health Organization for the mass treatment of lymphatic filariasis. A common public health intervention involves fortifying salt with DEC. To ensure the safety and efficacy of this medicated salt, a reliable and accessible method for quantifying the DEC content is crucial. This application note details a low-tech, yet accurate, titrimetric method for the determination of **Diethylcarbamazine Citrate** in medicated salt, suitable for quality control in production facilities where sophisticated instrumentation may be unavailable.

## Principle of the Method

The titrimetric analysis of **Diethylcarbamazine Citrate** in medicated salt is based on an acid-base back-titration.<sup>[1]</sup> Direct titration of the acidic protons of the citrate salt with a strong base does not yield a sharp and discernible endpoint due to the polyprotic nature of citric acid.<sup>[1][2]</sup> To overcome this, a known excess of a strong base, sodium hydroxide (NaOH), is added to the sample solution containing the medicated salt.<sup>[1][2]</sup> This ensures the complete neutralization of all the acidic protons of the **Diethylcarbamazine Citrate**.

The unreacted (excess) sodium hydroxide is then titrated with a standardized solution of a strong acid, hydrochloric acid (HCl), using phenolphthalein as an indicator.<sup>[1][2]</sup> The endpoint is indicated by the disappearance of the pink color of the phenolphthalein. The amount of **Diethylcarbamazine Citrate** in the sample is then calculated based on the amount of sodium hydroxide that reacted with it.

## Materials and Reagents

- Apparatus:
  - Analytical balance
  - Volumetric flasks (50 mL, 100 mL)
  - Burettes (25 mL or 50 mL)
  - Pipettes (10 mL)
  - Erlenmeyer flasks (250 mL)
  - Beakers
  - Magnetic stirrer and stir bar (optional)
- Reagents:
  - **Diethylcarbamazine Citrate** (DEC) reference standard
  - Sodium chloride (NaCl), analytical grade
  - Sodium hydroxide (NaOH), 0.0100 M, standardized solution
  - Hydrochloric acid (HCl), 0.00400 M, standardized solution
  - Phenolphthalein indicator solution (1% in ethanol)
  - Deionized or distilled water

## Experimental Protocols

### Preparation of Standard Solutions

- **Diethylcarbamazine Citrate** Standards: Prepare a series of standards by dissolving accurately weighed amounts of DEC reference standard and sodium chloride in deionized water to achieve final concentrations ranging from 0.05% to 0.50% (w/w) of DEC in a 10%

(w/v) salt solution. For example, to prepare a 0.50% standard, dissolve 0.0500 g of DEC and 10 g of NaCl in deionized water and dilute to a final volume of 100 mL.[1]

## Sample Preparation

- Accurately weigh 5.00 g of the medicated salt sample.[1]
- Transfer the sample to a 50.00 mL volumetric flask.[1]
- Add deionized or distilled water to the flask, and shake vigorously to dissolve the salt completely.[1]
- Make up the volume to the 50.00 mL mark with deionized water.[1] A small amount of insoluble residue may be present.[1]

## Titration Procedure

- Pipette a 10.00 mL aliquot of the prepared sample solution (or standard solution) into a 250 mL Erlenmeyer flask.
- Add 10.00 mL of standardized 0.0100 M sodium hydroxide (NaOH) solution to the flask using a pipette.[2]
- Add 2-3 drops of phenolphthalein indicator. The solution should turn pink.[2]
- Titrate the solution with standardized 0.00400 M hydrochloric acid (HCl) from a burette until the pink color just disappears.[2]
- Record the volume of HCl used.
- Perform the titration in triplicate for each sample and standard, and calculate the average volume.[2]

## Blank Determination

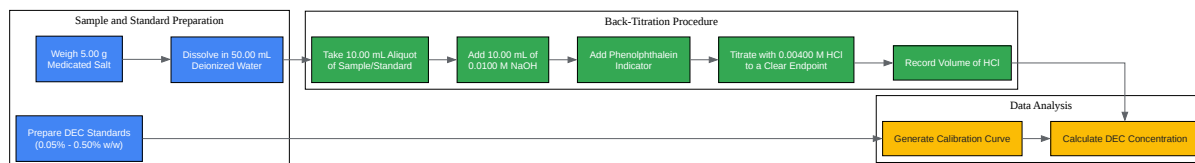
- A blank titration should be performed by taking 10.00 mL of a 10% NaCl solution (without DEC) and following the same titration procedure as described above. This is to account for any acidity or alkalinity in the reagents and solvent.

## Data Presentation

The concentration of **Diethylcarbamazine Citrate** in the medicated salt can be calculated using the results of the titration. A calibration curve can be generated from the titration of the standard solutions.

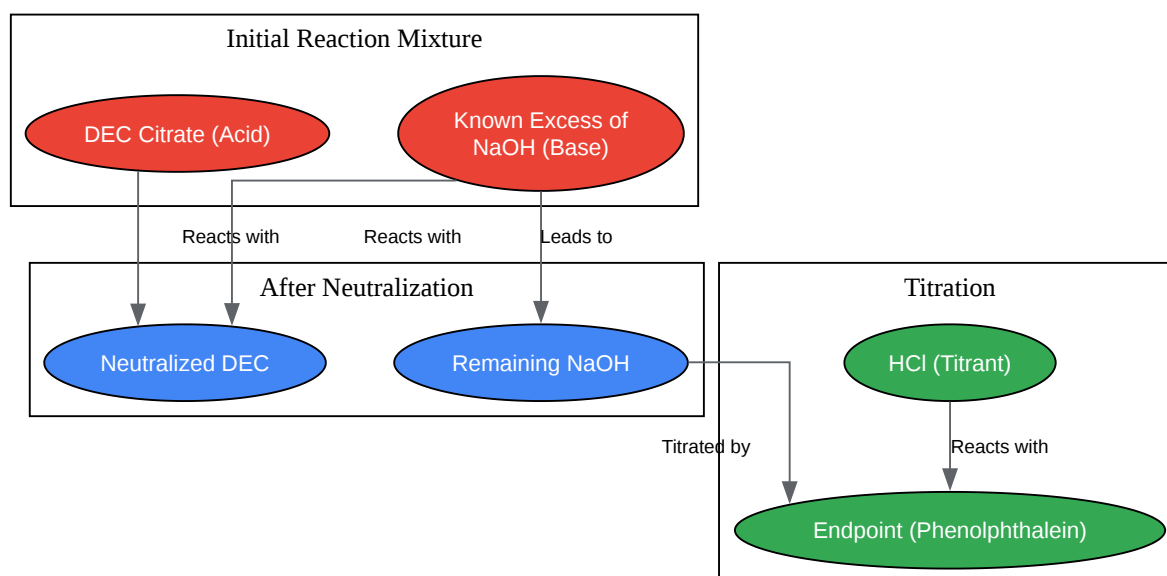
Parameter	Value	Reference
Linear Range	0.050% to 0.88% (w/w DEC citrate in salt)	[1]
Recommended Therapeutic Range	0.1% to 0.6% (w/w DEC citrate in salt)	[1]
Average Relative Standard Deviation (RSD) for known samples	16 ± 9%	[1]
Limit of Detection (LOD)	0.029%	[3]
Limit of Quantification (LOQ)	0.096%	[3]

## Visualizations



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Caption: Experimental workflow for the titrimetric analysis of **Diethylcarbamazine Citrate** in medicated salt.



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Caption: Logical relationship of the back-titration method for **Diethylcarbamazine Citrate** analysis.

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## References

- 1. A Low-Tech Analytical Method for Diethylcarbamazine Citrate in Medicated Salt - PMC [pmc.ncbi.nlm.nih.gov]

- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
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